

# Kanosamine Hydrochloride: A Powerful Tool for Investigating Cell Wall Biosynthesis

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## Compound of Interest

Compound Name: *Kanosamine hydrochloride*

Cat. No.: *B035946*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

Kanosamine, also known as 3-amino-3-deoxy-D-glucose, is an amino sugar antibiotic that serves as a potent inhibitor of cell wall biosynthesis in a variety of organisms, including fungi and bacteria.[1][2] Its hydrochloride salt, **Kanosamine hydrochloride**, is a stable and soluble form commonly used in research.[2] This document provides detailed application notes and experimental protocols for utilizing **Kanosamine hydrochloride** as a tool to study the intricate processes of cell wall formation, making it a valuable resource for researchers in microbiology, mycology, and drug discovery.

The primary mechanism of action of Kanosamine involves its intracellular conversion to Kanosamine-6-phosphate. This phosphorylated form acts as a competitive inhibitor of L-glutamine:D-fructose-6-phosphate amidotransferase (GlcN-6-P synthase), a crucial enzyme in the hexosamine biosynthetic pathway.[3][4] This pathway is responsible for the production of UDP-N-acetylglucosamine (UDP-GlcNAc), an essential precursor for the synthesis of peptidoglycan in bacterial cell walls and chitin in fungal cell walls.[3] By blocking this key step, **Kanosamine hydrochloride** effectively disrupts the integrity of the cell wall, leading to growth inhibition and distinct morphological changes.[1]

## Data Presentation

## Inhibitory Activity of Kanosamine Hydrochloride and its Metabolite

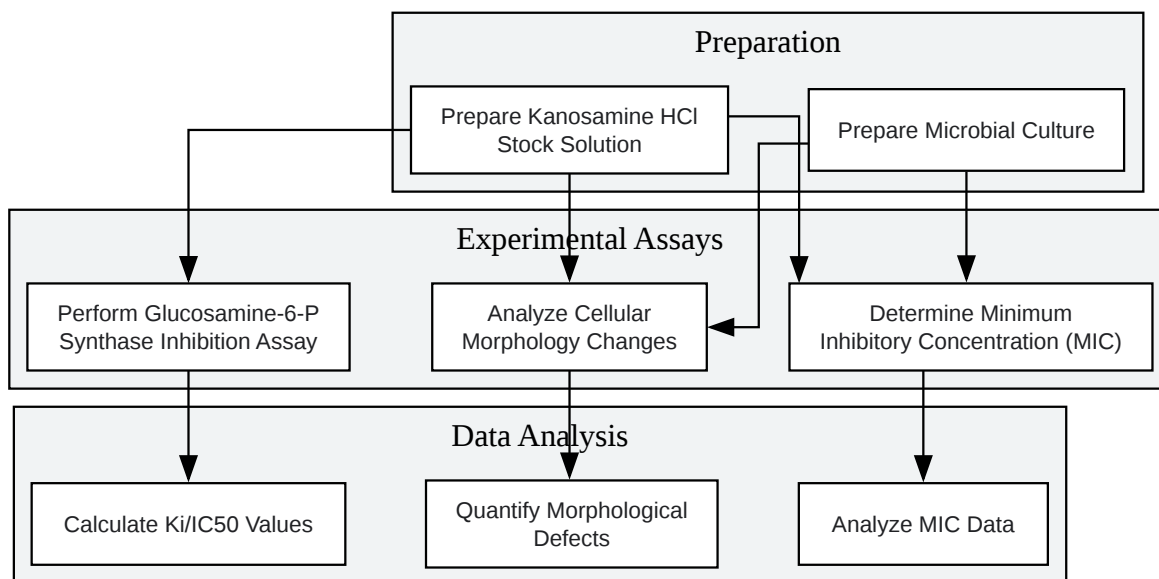
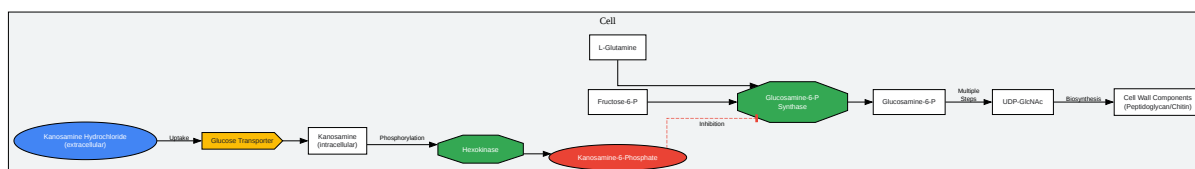
Compound	Target Enzyme	Organism	Inhibition Type	Ki Value	Reference
Kanosamine-6-phosphate	Glucosamine-6-phosphate synthase	Candida albicans	Competitive with respect to D-fructose-6-phosphate	5.9 mM	<a href="#">[1]</a>
Kanosamine-6-phosphate	Glucosamine-6-phosphate synthase	Candida albicans	Non-competitive with respect to L-glutamine	-	<a href="#">[1]</a>

## Minimum Inhibitory Concentration (MIC) of Kanosamine Hydrochloride

Organism	Type	MIC (µg/mL)	Reference
Phytophthora medicaginis M2913	Oomycete	25	<a href="#">[5]</a>
Aphanomyces euteiches WI-98	Oomycete	60	<a href="#">[5]</a>
Staphylococcus aureus	Bacterium	400	<a href="#">[6]</a>
Cytophaga johnsonae	Bacterium	300	<a href="#">[7]</a>
Erwinia herbicola LS005	Bacterium	400	<a href="#">[7]</a>
Lactobacillus acidophilus	Bacterium	400	<a href="#">[7]</a>

## Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the mechanism of action of **Kanosamine hydrochloride** and a general workflow for its application in research.



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